

Beyond the Label: A Definitive Guide to 6-Chloromethyl-2,4-Lutidine

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Compound of Interest

Compound Name: 2-(Chloromethyl)-4,6-dimethylpyridine

CAS No.: 4472-55-3

Cat. No.: B2467252

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(2-Chloromethyl-4,6-Dimethylpyridine)

Introduction: The Nomenclature Paradox

In high-stakes medicinal chemistry, ambiguity is a liability. The compound frequently queried as 6-chloromethyl-2,4-lutidine presents a classic nomenclature hazard. While the name is structurally descriptive, it technically violates IUPAC hierarchy, leading to potential sourcing errors and synthetic mishaps.

"Lutidine" strictly refers to dimethylpyridines. A "chloromethyl-lutidine" implies a pyridine ring with two methyl groups and one chloromethyl group. This results in a trisubstituted pyridine ring (positions 2, 4, and 6).[1] Consequently, this molecule is chemically a derivative of 2,4,6-collidine (trimethylpyridine), not 2,4-lutidine.

This guide serves as the authoritative technical dossier for **2-(chloromethyl)-4,6-dimethylpyridine**, clarifying its identity, synthesis, and handling for drug development applications.

Chemical Identity & Synonyms[2][3][4][5][6][7][8]

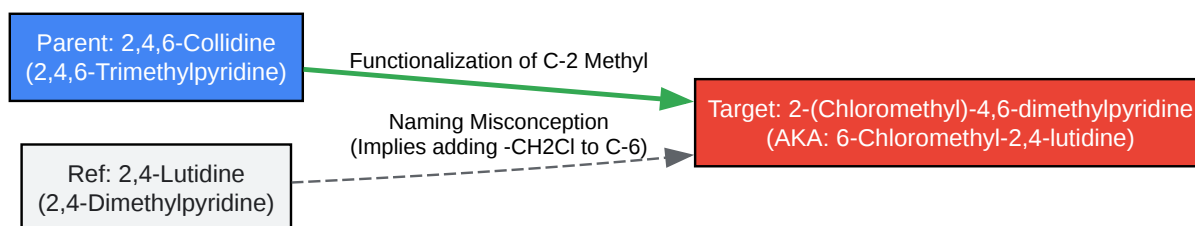
To ensure supply chain integrity, researchers must rely on the CAS number and systematic IUPAC names rather than colloquialisms.

Identity Matrix

Parameter	Identifier / Value	Notes
Preferred IUPAC Name	2-(Chloromethyl)-4,6-dimethylpyridine	The chloromethyl group takes precedence in numbering over methyls due to alphabetization, but locants are minimized.
Common Synonym	6-Chloromethyl-2,4-lutidine	Non-standard. Describes the substitution pattern relative to a 2,4-lutidine core.
Parent Scaffold	2,4,6-Collidine	The starting material for synthesis.[2][3][4]
CAS Number (HCl Salt)	221904-15-0	The free base is unstable; commercial sources almost exclusively supply the hydrochloride.
Molecular Formula	(Free Base)	(HCl Salt)
Molecular Weight	155.62 g/mol (Free Base)	192.08 g/mol (HCl Salt)

Structural Visualization

The following diagram clarifies the relationship between the colloquial "Lutidine" derived name and the actual "Collidine" parentage.



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Figure 1: Nomenclature genealogy. The target compound is synthetically derived from Collidine, though often named as a substituted Lutidine.

Critical Properties & Stability

Trustworthiness Warning: Unlike many pyridine building blocks, this compound exhibits specific instability that dictates handling protocols.

- **Free Base Instability:** The free base of **2-(chloromethyl)-4,6-dimethylpyridine** is prone to self-quaternization. The pyridine nitrogen (nucleophile) of one molecule attacks the exocyclic chloromethyl carbon (electrophile) of another, forming an insoluble pyridinium polymer ("pyridine red").
 - Protocol: Always store as the Hydrochloride (HCl) salt.
 - Usage: Liberate the free base in situ only immediately before the coupling reaction.
- **Vesicant Nature:** As a "nitrogen mustard" analog (picolyl chloride class), it is a potent alkylating agent. It can cause severe skin burns and sensitization.
 - Safety: Double-gloving (Nitrile/Laminate) and use of a fume hood are mandatory.

Synthesis & Manufacturing Protocol

For researchers unable to source the compound, or requiring fresh material to ensure high reactivity, the Boekelheide Rearrangement is the industry-standard route. This method avoids the poor selectivity of direct radical chlorination.

Reaction Scheme

- N-Oxidation: 2,4,6-Collidine

Collidine N-oxide.

- Rearrangement: N-oxide

2-Acetoxymethyl-4,6-dimethylpyridine (via Acetic Anhydride).

- Hydrolysis: Acetate

Alcohol (2-Hydroxymethyl-4,6-dimethylpyridine).

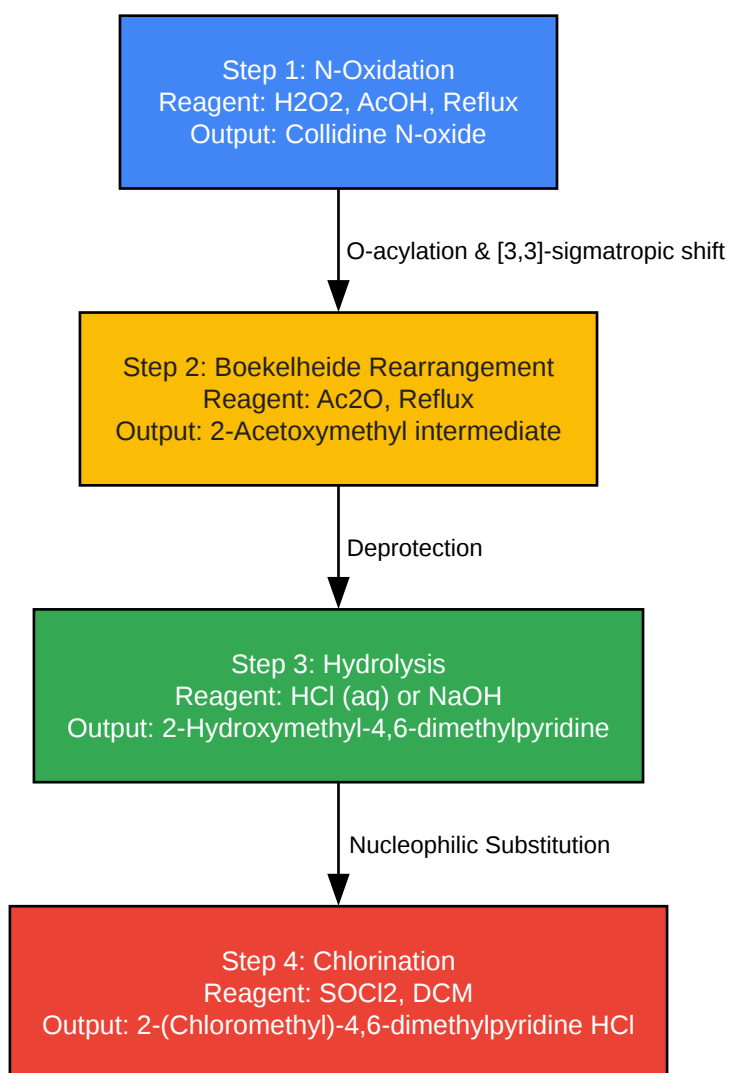
- Chlorination: Alcohol

Chloride (using Thionyl Chloride).

Step-by-Step Methodology

Reagents:

- 2,4,6-Collidine (CAS 108-75-8)[[2](#)]
- Hydrogen Peroxide (30% aq)[[5](#)]
- Acetic Anhydride (
)
- Thionyl Chloride (
)
- Dichloromethane (DCM)



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Figure 2: The Boekelheide Rearrangement pathway ensures regioselectivity at the benzylic position.

Detailed Protocol (Self-Validating):

- Oxidation: Dissolve 2,4,6-collidine (10g) in glacial acetic acid (50 mL). Add (30%, 15 mL) dropwise. Heat to 80°C for 12h.
 - Validation: TLC (10% MeOH/DCM) should show the disappearance of the non-polar collidine spot and appearance of a polar N-oxide spot.

- Rearrangement: Concentrate the N-oxide. Add acetic anhydride (30 mL) and reflux (140°C) for 2 hours.
 - Mechanism:[4][6][7] The N-oxide oxygen attacks an acetyl group, followed by a [3,3]-sigmatropic rearrangement to the methyl carbon.
- Hydrolysis: Remove excess

under vacuum. Reflux the residue in 20% HCl for 4 hours to cleave the ester. Neutralize with

and extract with DCM to get the alcohol.
- Chlorination (Critical Step): Dissolve the alcohol in dry DCM at 0°C. Add

(1.5 eq) dropwise. Stir at room temperature for 4h.
 - Work-up: Evaporate solvent/excess

. The residue is the Hydrochloride salt.
 - Do NOT neutralize if you intend to store it. Wash the solid with dry ether to remove impurities.

Applications in Drug Discovery[11]

The 6-chloromethyl-2,4-lutidine motif is a versatile "picolyl" electrophile.

Application Domain	Mechanism of Action	Key References
Proton Pump Inhibitors (PPIs)	Acts as the pyridine synthon for coupling with benzimidazoles (similar to Omeprazole synthesis).	[1]
Metal Chelation (TPA Ligands)	Used to synthesize Tripodal ligands (e.g., TPA/BPA) for biomimetic iron/copper complexes. The methyl steric bulk modulates metal center redox potential.	[2]
Prodrug Synthesis	The chloromethyl group allows for the attachment of lipophilic pyridine tails to improve drug solubility or BBB permeability.	[3]

References

- Prat Casellas, I. (2013).[5] Bioinspired non-heme iron catalysts for challenging oxidative transformations. Universitat de Girona.[7] (Detailed synthesis of 2-chloromethyl-4,6-dimethylpyridine HCl). Available at: [\[Link\]](#)

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Sources

- 1. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)
- 2. 2,4,6-Collidine synthesis - chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
- 3. 2,4,6-Trimethylpyridine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)

- [4. Sciencemadness Discussion Board - Collidine vs Pyridine - Powered by XMB 1.9.11 \[sciencemadness.org\]](#)
- [5. tdx.cat \[tdx.cat\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. Making sure you're not a bot! \[dugi-doc.udg.edu\]](#)
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